

Application Notes and Protocols: IOX4 Stock Solution Preparation with DMSO

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Compound of Interest

Compound Name: IOX4

Cat. No.: B1672092

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Abstract

These application notes provide a comprehensive guide for the preparation and use of **IOX4** stock solutions with Dimethyl Sulfoxide (DMSO). **IOX4** is a potent and selective inhibitor of Hypoxia-Inducible Factor (HIF) Prolyl-Hydroxylase 2 (PHD2), a key enzyme in the cellular oxygen sensing pathway.^{[1][2][3][4][5]} By inhibiting PHD2, **IOX4** stabilizes HIF- α , leading to the activation of downstream genes involved in erythropoiesis, angiogenesis, and metabolism. This document outlines the chemical properties of **IOX4**, detailed protocols for stock solution preparation, storage recommendations, and a summary of its mechanism of action with a corresponding signaling pathway diagram.

Chemical and Physical Properties of IOX4

IOX4 is a triazole-based compound that acts as a competitive inhibitor of 2-oxoglutarate (2OG) at the active site of PHD2. Its properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₆ N ₆ O ₃	
Molecular Weight	328.33 g/mol	
CAS Number	1154097-71-8	
Appearance	Crystalline solid / Pale yellow solid	
Purity	≥98% (typical)	
IC ₅₀ for PHD2	1.6 nM	

IOX4 Solubility and Stock Solution Preparation

Proper preparation of the **IOX4** stock solution is critical for experimental accuracy and reproducibility. DMSO is the recommended solvent for preparing high-concentration stock solutions of **IOX4**.

Solubility Data

The solubility of **IOX4** in various solvents is presented below. For most in vitro applications, DMSO is the solvent of choice.

Solvent	Solubility	Notes	Reference
DMSO	≥ 20 mg/mL to 83.33 mg/mL (≥ 60.91 mM to 253.80 mM)	Sonication or gentle heating may be required to fully dissolve the compound. Use of newly opened, anhydrous DMSO is recommended as hygroscopic DMSO can affect solubility.	
Dimethylformamide (DMF)	25 mg/mL		
Ethanol	≤ 1 mg/mL		

Protocol for IOX4 Stock Solution Preparation (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **IOX4** in DMSO.

Materials:

- **IOX4** powder
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Sonicator (optional)
- Sterile microcentrifuge tubes or cryovials
- Calibrated pipettes

Procedure:

- **Aseptic Technique:** Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination, especially if the stock solution will be used in cell culture.
- **Weighing IOX4:** Accurately weigh the desired amount of **IOX4** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.28 mg of **IOX4** (Molecular Weight = 328.33 g/mol).
- **Solvent Addition:** Add the calculated volume of DMSO to the vial containing the **IOX4** powder. For 3.28 mg of **IOX4**, add 1 mL of DMSO to achieve a 10 mM concentration.
- **Dissolution:**
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, sonicate the vial in a water bath for 5-10 minutes. Gentle warming (e.g., to 37°C) can also aid dissolution.
 - Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:**
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile cryovials. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Store the aliquots as recommended in the storage section below.

Stock Solution Dilution Calculator

To assist in preparing various concentrations, the following table provides the required mass of **IOX4** for different volumes and concentrations of a DMSO stock solution.

Desired Concentration	Mass of IOX4 for 1 mL	Mass of IOX4 for 5 mL	Mass of IOX4 for 10 mL
1 mM	0.328 mg	1.64 mg	3.28 mg
5 mM	1.64 mg	8.21 mg	16.42 mg
10 mM	3.28 mg	16.42 mg	32.83 mg
20 mM	6.57 mg	32.83 mg	65.67 mg
50 mM	16.42 mg	82.08 mg	164.17 mg

Storage and Stability

Proper storage of both the powdered compound and the stock solution is crucial to maintain the integrity and activity of **IOX4**.

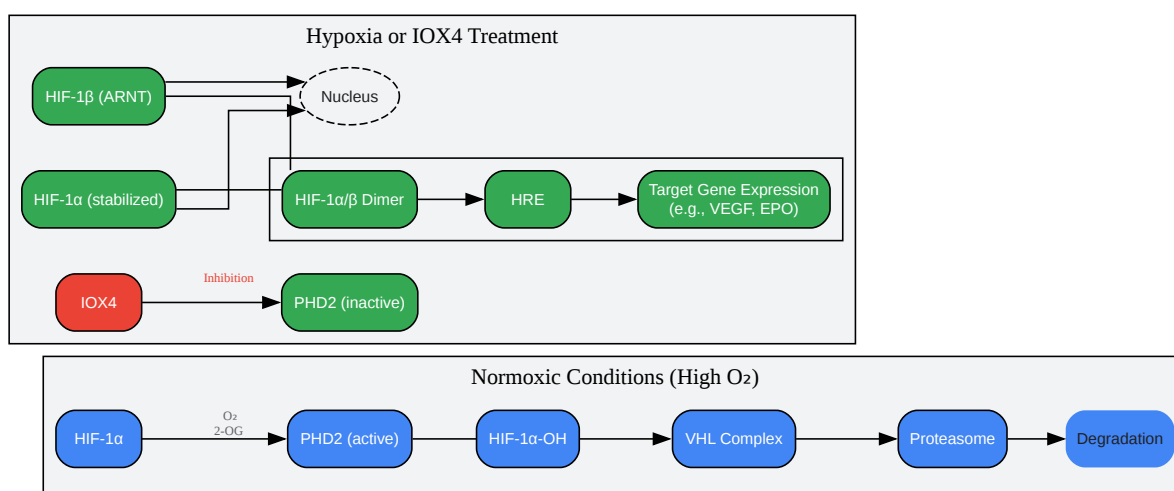
Form	Storage Temperature	Stability	Reference
Powder	-20°C	Up to 3 years	
4°C	Up to 2 years		
In DMSO	-80°C	Up to 1 year	
-20°C	Up to 6 months		

Note: It is not recommended to store the DMSO stock solution at room temperature for extended periods. Avoid repeated freeze-thaw cycles.

Mechanism of Action and Signaling Pathway

IOX4 functions by inhibiting the family of HIF prolyl-hydroxylases (PHDs), with a high selectivity for PHD2. Under normoxic conditions, PHDs hydroxylate specific proline residues on the alpha subunit of Hypoxia-Inducible Factor (HIF- α). This hydroxylation event is recognized by the von Hippel-Lindau (VHL) E3 ubiquitin ligase complex, which targets HIF- α for proteasomal degradation.

By inhibiting PHD2, **IOX4** prevents the hydroxylation of HIF- α , leading to its stabilization and accumulation. Stabilized HIF- α then translocates to the nucleus, dimerizes with HIF- β (also known as ARNT), and binds to Hypoxia Response Elements (HREs) in the promoter regions of target genes. This transcriptional activation leads to the expression of proteins involved in the cellular response to hypoxia.

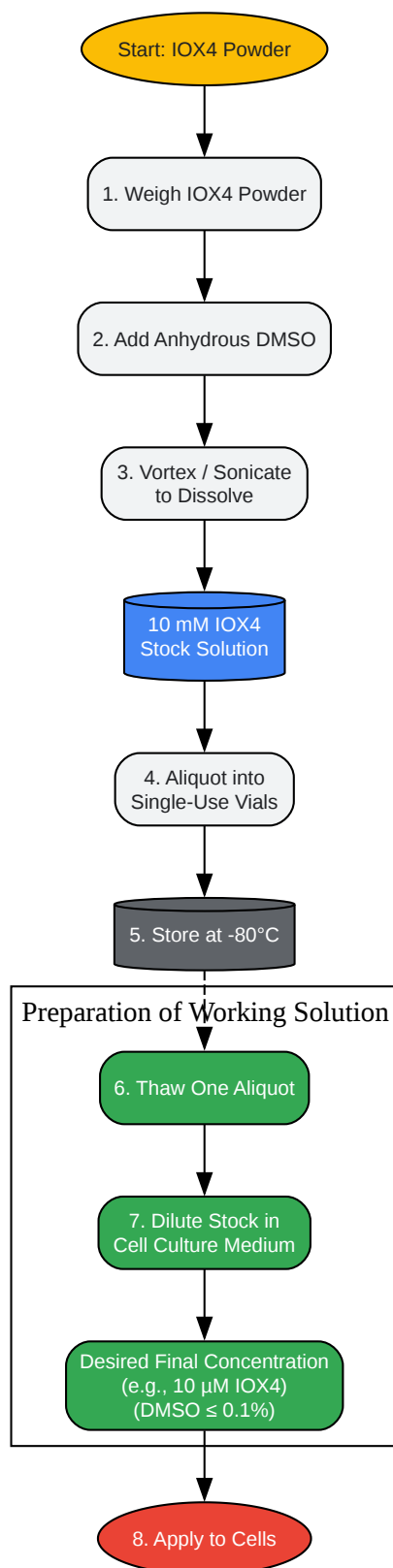


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Caption: Mechanism of **IOX4** action on the HIF-1 α signaling pathway.

Experimental Workflow: From Stock to Working Solution

The following diagram illustrates a typical workflow for preparing a working solution of **IOX4** from a DMSO stock for use in cell culture experiments. It is crucial to maintain a low final concentration of DMSO in the cell culture medium (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.



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Caption: Experimental workflow for preparing **IOX4** working solutions.

Application in Cell-Based Assays

When using **IOX4** in cell-based assays, it is important to determine the optimal concentration and incubation time for the specific cell line and experimental endpoint. As a starting point, concentrations ranging from 1 μM to 100 μM for 4 to 24 hours are often reported to induce HIF-1 α stabilization in various cell lines. A vehicle control (DMSO equivalent to the highest **IOX4** concentration) should always be included in the experimental design.

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, when handling **IOX4** powder and DMSO.
- DMSO can facilitate the absorption of chemicals through the skin. Handle with care.
- Consult the Safety Data Sheet (SDS) for **IOX4** for complete safety and handling information.

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